

Application Notes and Protocols: Preparation of Sodium Phenoxyacetate Monohydrate Stock Solution

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Compound of Interest

Compound Name: *Sodium phenoxyacetate monohydrate*

Cat. No.: *B1324497*

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Introduction

Sodium phenoxyacetate and its derivatives are utilized in various research and development applications, including as intermediates in the synthesis of pharmaceuticals and pesticides. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of a **sodium phenoxyacetate monohydrate** stock solution.

Chemical Properties and Safety Information

Sodium phenoxyacetate monohydrate is a white to light yellow crystalline powder.^[1] It is important to handle this compound in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[2][3]} Avoid inhalation of dust and contact with skin and eyes.^[2]

Table 1: Physicochemical Properties of Sodium Phenoxyacetate

Property	Value	Reference
Molecular Formula	$C_8H_7NaO_3 \cdot H_2O$	[4]
Molecular Weight	192.14 g/mol	[4]
Appearance	White to light yellow crystalline powder	[1]
Solubility in Water	223.6 g/L at 20°C; 21% at 20°C	[3][5]
Storage Temperature	Room Temperature, in an inert atmosphere	
Stability	Stable under normal conditions; avoid moisture and heat	[3]

Experimental Protocol: Preparation of a 1M Sodium Phenoxyacetate Monohydrate Stock Solution

This protocol describes the preparation of 100 mL of a 1 Molar (1M) stock solution of **sodium phenoxyacetate monohydrate**.

3.1. Materials and Equipment

- **Sodium Phenoxyacetate Monohydrate** (CAS No. for anhydrous form: 3598-16-1)
- Deionized or distilled water
- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat
- Spatula

- Magnetic stirrer and stir bar
- Funnel
- Appropriate PPE (safety goggles, gloves, lab coat)

3.2. Procedure

- Calculate the required mass: To prepare 100 mL (0.1 L) of a 1M solution, the required mass of **sodium phenoxyacetate monohydrate** (MW = 192.14 g/mol) is calculated as follows:
$$\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
$$\text{Mass (g)} = 1 \text{ mol/L} \times 0.1 \text{ L} \times 192.14 \text{ g/mol} = 19.214 \text{ g}$$
- Weigh the compound: Tare the analytical balance with a clean, dry weighing boat. Carefully weigh out 19.214 g of **sodium phenoxyacetate monohydrate** using a spatula.
- Dissolve the compound: a. Add approximately 70-80 mL of deionized or distilled water to the 100 mL volumetric flask. b. Place a magnetic stir bar in the flask. c. Using a funnel, carefully transfer the weighed **sodium phenoxyacetate monohydrate** into the volumetric flask. d. Place the flask on a magnetic stirrer and stir until the solid is completely dissolved. The solution should be clear and colorless to pale yellow.[\[6\]](#)
- Adjust to final volume: Once the solid is fully dissolved, remove the flask from the magnetic stirrer. Carefully add deionized or distilled water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- Homogenize the solution: Cap the volumetric flask and invert it several times (approximately 10-15 times) to ensure the solution is homogeneous.
- Storage: Transfer the prepared stock solution to a clearly labeled, sealed container. Store at room temperature, protected from light and moisture.[\[3\]](#)

Quality Control

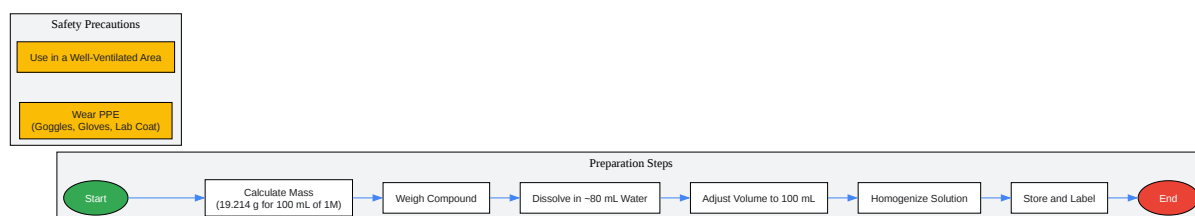
To ensure the accuracy of the prepared stock solution, it is recommended to:

- Verify the pH of the solution.

- Confirm the concentration using a suitable analytical method such as HPLC, if required for the specific application.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **sodium phenoxyacetate monohydrate** stock solution.



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Caption: Workflow for preparing **sodium phenoxyacetate monohydrate** stock solution.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Sodium Phenoxyacetate Monohydrate Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1324497#how-to-prepare-sodium-phenoxyacetate-monohydrate-stock-solution]

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